L-Histidinamide: Technical Specifications & Synthetic Methodology

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Compound of Interest

Compound Name:	*L-Histidinamide*
CAS No.:	*7621-14-9*
Cat. No.:	*B1615857*

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Executive Summary

L-Histidinamide (specifically its stable dihydrochloride salt form) represents a critical scaffold in bioinorganic chemistry and peptidomimetic drug design. Unlike native L-Histidine, the amidation of the C-terminal carboxylate eliminates the zwitterionic character of the backbone, significantly altering its electronic properties and metal-coordination potential. This guide provides a definitive reference for its physicochemical identity, a field-proven synthesis protocol, and its application in transition metal chelation.

Physicochemical Identity

In research and commercial applications, **L-Histidinamide** is almost exclusively handled as the dihydrochloride salt. The free base is unstable and prone to cyclization or oxidation; therefore, all stoichiometric calculations must account for the salt counterions.

Structural & Molecular Data[1]

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Property	Free Base	Dihydrochloride Salt (Standard Reagent)
CAS Number	6986-97-6	16694-54-9
Formula		
Molecular Weight	154.17 g/mol	227.09 g/mol
Appearance	Unstable oil/solid	White, hygroscopic crystalline powder
Solubility	Mod. Water, MeOH	High: Water (>100 mg/mL), DMSO
Chirality	L-isomer (S-configuration)	L-isomer (S-configuration)

Ionization & pKa Shift

The conversion of the carboxylic acid (

) to a neutral amide significantly impacts the remaining ionizable groups. Without the stabilizing negative charge of the carboxylate (

), the

-ammonium group becomes more acidic.

- Imidazole (ImH

  Im):

  (Largely unchanged, crucial for physiological buffering and metal binding).
- -Amine (

  ):

  (Shifted down from ~9.2 in L-Histidine due to the electron-withdrawing amide).

Structural Visualization (DOT)

The following diagram maps the connectivity and protonation sites of the dihydrochloride salt.

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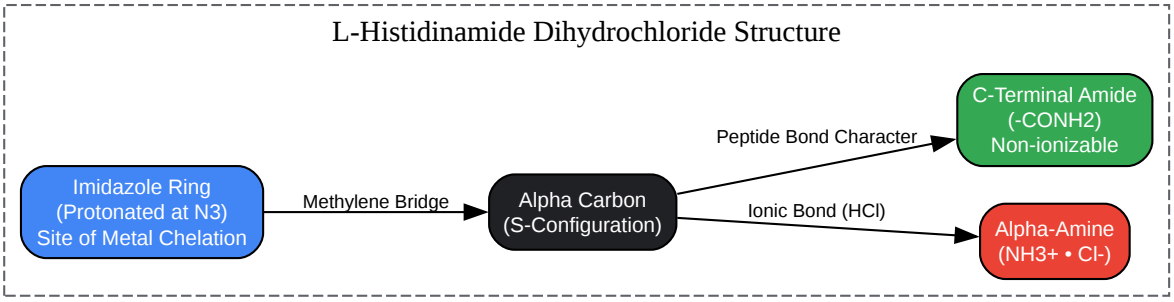

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Figure 1: Functional topology of **L-Histidinamide** 2HCl highlighting reactive centers.

Synthetic Methodology (Self-Validating Protocol)

Objective: Synthesis of **L-Histidinamide** 2HCl from L-Histidine. Mechanism: Acid-catalyzed esterification followed by ammonolysis. Direct amidation is avoided due to racemization risks; the methyl ester intermediate preserves stereochemistry.

Reagents Required[2]

- L-Histidine (High purity)[1]
- Thionyl Chloride (

)
- Methanol (Anhydrous)[2]
- Ammonia gas or 7N Ammonia in Methanol
- Diethyl Ether (for precipitation)

Step-by-Step Protocol

Phase 1: Methyl Ester Formation (Intermediate)

- Setup: Equip a 3-neck round bottom flask with a reflux condenser and a drying tube (

). Chill 100 mL of anhydrous methanol to 0°C.

- Activation: Dropwise add Thionyl Chloride (1.2 eq) to the methanol. Caution: Exothermic reaction releasing HCl gas.
- Addition: Add L-Histidine (1.0 eq) to the solution. The solid will dissolve as the reaction proceeds.
- Reflux: Heat to reflux (approx. 65°C) for 4–6 hours. Monitor via TLC (Eluent: n-BuOH/AcOH/H2O 4:1:1).
- Isolation: Evaporate solvent in vacuo. The residue is L-Histidine Methyl Ester Dihydrochloride.

Phase 2: Ammonolysis (Conversion to Amide)

- Solvation: Redissolve the crude methyl ester in minimal cold methanol.
- Amidation: Add 10 equivalents of 7N Ammonia in Methanol (saturated solution).
- Reaction: Seal the vessel pressure-tight and stir at room temperature for 24–48 hours. Note: Heating speeds reaction but increases racemization risk.
- Completion: Monitor disappearance of the ester spot on TLC.
- Workup: Concentrate the solution under reduced pressure to remove excess ammonia and methanol.
- Crystallization: Dissolve the residue in a minimum volume of ethanol. Add concentrated HCl (to ensure 2HCl salt formation) dropwise if necessary, then precipitate by slowly adding diethyl ether.
- Yield: Filter white crystals. Expected yield: 85–90%.

Synthesis Workflow Diagram

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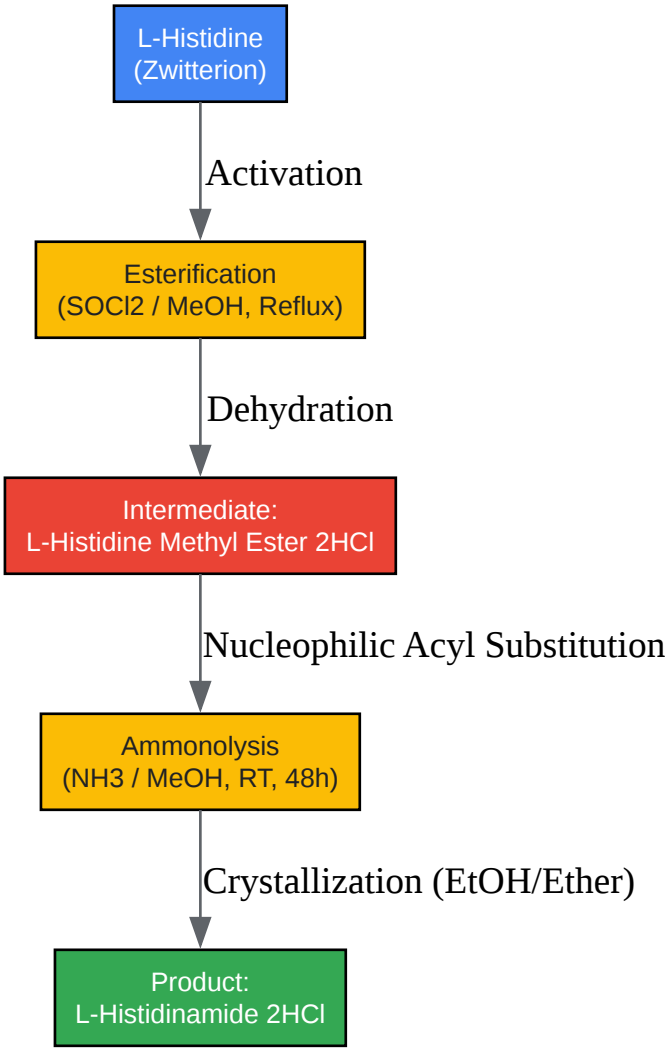

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Figure 2: Two-step synthetic pathway ensuring stereochemical retention.

Functional Applications & Mechanism

Transition Metal Coordination (IMAC)

L-Histidinamide is a superior ligand for examining metal-protein interactions compared to free histidine. The carboxylate in free histidine can participate in charge-based binding that does not mimic protein backbones.

- Mechanism: The amide group mimics the peptide bond, forcing metal ions (Cu^{2+}, Ni^{2+}) to coordinate exclusively via the imidazole nitrogen (

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or

) and the

-amine.

- Utility: This makes it a standard reference standard for Immobilized Metal Affinity Chromatography (IMAC) studies, modeling how His-tags bind to Ni-NTA columns.

Peptidomimetics

In drug discovery, the C-terminal amide protects the molecule from carboxypeptidases, extending half-life in biological assays. It serves as a building block for:

- Renin Inhibitors: Mimicking the transition state of peptide cleavage.
- Pseudo-peptides: Where charge neutralization is required to cross cell membranes.

Analytical Verification

To validate the synthesized compound, compare against these standard signals:

- 1H-NMR (D2O):
  - Imidazole C-H: Two singlets around

    8.6 ppm and

    7.3 ppm.
  - -Proton: Triplet/Multiplet around

    4.0–4.2 ppm.
  - Absence of O-Methyl: Ensure no singlet at

    3.7 ppm (indicates unreacted ester).
- Mass Spectrometry (ESI+):
  - Target

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peak at 155.1 m/z (Free base mass + proton).

- Note: The chloride counterions (35.5/37.5) will not appear in the positive ion mode parent peak.

References

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